

Personal protective equipment for handling R-6890

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Compound of Interest

Compound Name: R-6890

Cat. No.: B15620711

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This document provides essential safety and operational guidance for handling **R-6890** (also known as Spirochlorphine), a potent synthetic opioid analgesic intended for research and forensic applications.^{[1][2]} Due to its pharmacological properties, personnel must adhere to strict safety protocols to mitigate risks of exposure and ensure proper disposal.

Hazard Identification and Safety Precautions

R-6890 is a potent opioid analgesic that acts as a nociceptin and mu-opioid receptor agonist.^[1] While one Safety Data Sheet (SDS) classifies it as a non-hazardous substance, its potent pharmacological effects, including the risk of respiratory depression at high doses, necessitate handling it as a hazardous compound.^{[3][4]} The primary routes of occupational exposure are inhalation of aerosolized powder and dermal contact.^{[5][6]}

Table 1: Hazard Summary for **R-6890**

Hazard Profile	Description
Chemical Name	8-[1-(4-chlorophenyl)ethyl]-1-phenyl-1,3,8-triazaspiro[4.5]decan-4-one [7]
Synonyms	R6890, Spirochlorphine [1] [7]
CAS Number	3222-88-6 [3]
Molecular Formula	C ₂₁ H ₂₄ ClN ₃ O [3]
Primary Hazards	Potent opioid effects, potential for respiratory depression. [4] Primary exposure risk via inhalation of airborne particles. [6]

| Potential Symptoms | High doses may cause respiratory depression, vomiting, itching, and delirium.[\[4\]](#) |

Table 2: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention. [3]
Skin Contact	Thoroughly rinse the affected skin area with water. Remove contaminated clothing and seek medical attention. [3]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR) but avoid mouth-to-mouth resuscitation. [3]

| Ingestion | Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[3\]](#) |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to create a barrier between the researcher and the hazardous substance.^[5] The following table outlines the recommended PPE for handling **R-6890**.

Table 3: Recommended Personal Protective Equipment (PPE)

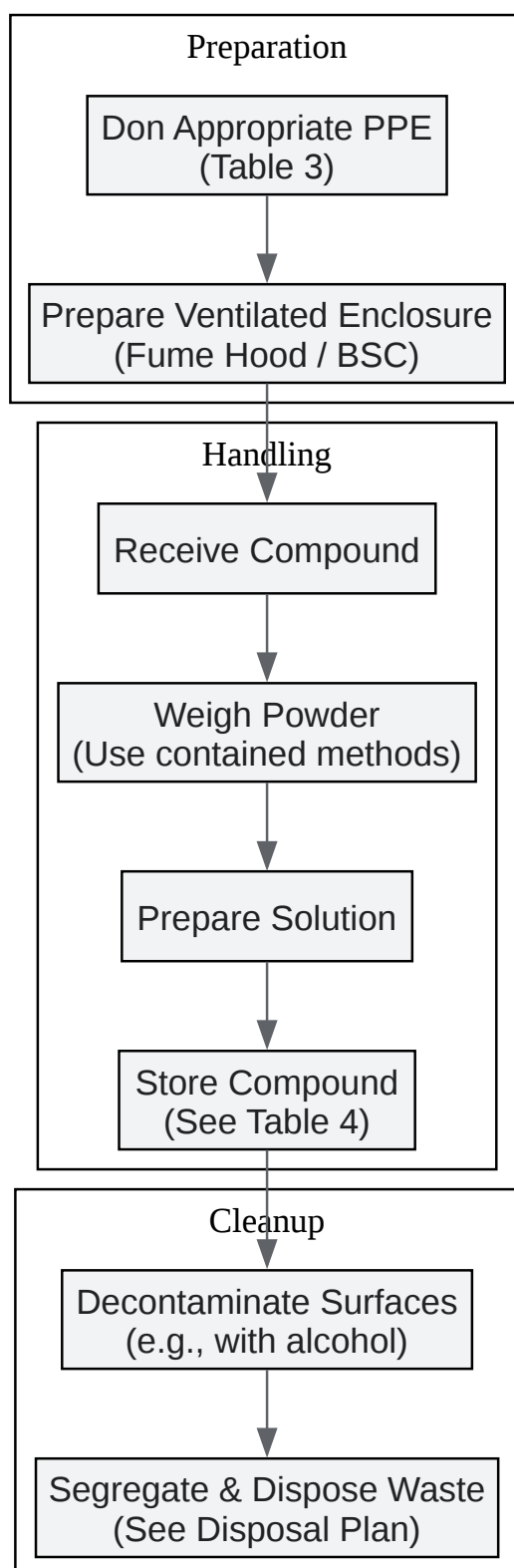
Task	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Handling Solids (Powder)	Double nitrile gloves	Safety goggles with side-shields and face shield	N100/P100 disposable respirator or a Powered Air-Purifying Respirator (PAPR) ^[8]	Impervious, disposable gown or coverall with sleeve covers ^{[3][8]}
Preparing Solutions	Double nitrile gloves	Safety goggles with side-shields	Work within a certified chemical fume hood or Class II Biosafety Cabinet	Impervious lab coat or disposable gown ^[3]

| General Lab Work | Nitrile gloves | Safety goggles with side-shields | Not required if solutions are handled in closed containers | Lab coat |

Operational and Disposal Plans

Safe Handling and Storage Workflow

All procedures involving **R-6890** powder should be performed in a designated area, within a ventilated enclosure such as a chemical fume hood or a Class II Biosafety Cabinet, to minimize inhalation risk.^[5]



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Caption: Workflow for the safe handling of **R-6890**.

Table 4: Storage Conditions

Form	Temperature	Duration
Powder	-20°C	3 years
	4°C	2 years
In Solvent	-80°C	6 months
	-20°C	1 month

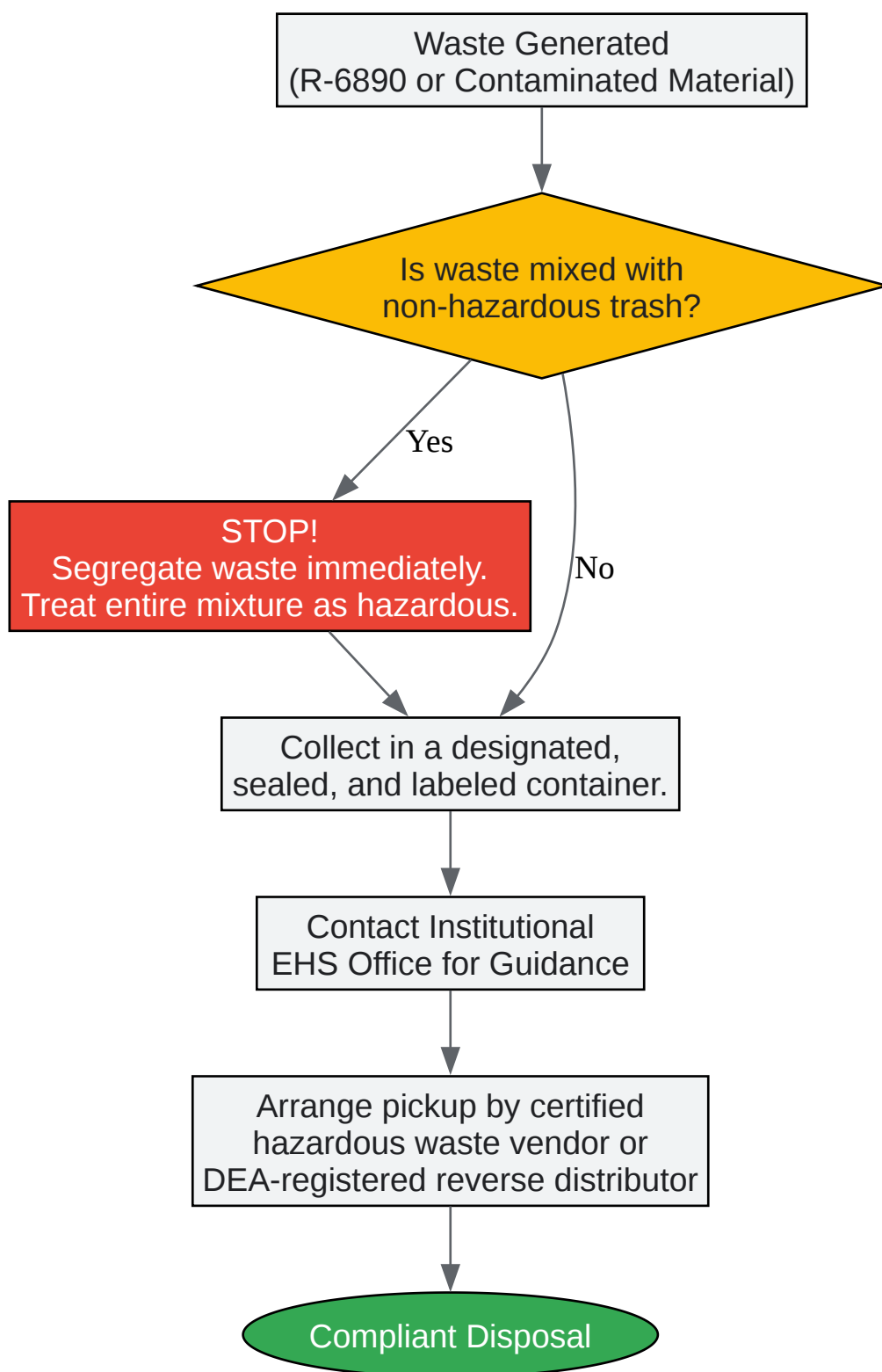
Data sourced from MedChemExpress SDS.[3]

Disposal Plan

Waste generated from handling **R-6890**, including contaminated PPE, empty containers, and unused material, must be treated as hazardous chemical waste.[9] Disposal procedures must comply with all federal, state, and local regulations for hazardous and potentially controlled substances.[10]

Step-by-Step Disposal Guidance:

- Segregation: Do not mix **R-6890** waste with non-hazardous laboratory trash.[9][10]
- Labeling: Collect all waste in designated, sealed, and clearly labeled containers. The label should read "Hazardous Waste - **R-6890**" and include appropriate hazard symbols.[10]
- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) department. They will provide specific instructions and coordinate with certified disposal vendors.[10]
- Professional Disposal: The primary method for disposal is through a DEA-registered reverse distributor or a licensed hazardous waste management company.[10][11] On-site destruction is highly regulated and not recommended.[10]



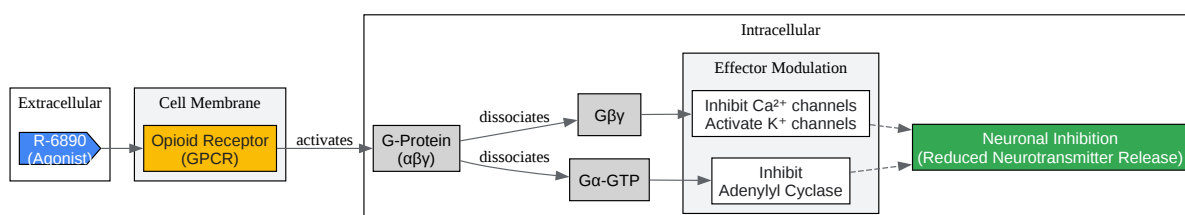
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Caption: Decision tree for the compliant disposal of **R-6890** waste.

Mechanism of Action and Experimental Data

Signaling Pathway

R-6890 is an agonist for the nociceptin receptor (NOP) and the mu-opioid receptor (MOR).[1] Both are G-protein-coupled receptors (GPCRs) that, upon activation, initiate an intracellular signaling cascade leading to an inhibitory effect on the neuron.[12]



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